

# In-depth Technical Guide to 3-Chloro-4,5-diethoxybenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-4,5-diethoxybenzoic acid

Cat. No.: B2936898

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 766523-19-7

## Introduction

**3-Chloro-4,5-diethoxybenzoic acid** is a halogenated and ether-substituted aromatic carboxylic acid. Its structure, featuring a chlorinated phenyl ring with two ethoxy groups and a carboxylic acid functional group, makes it a potential building block in organic synthesis and a candidate for investigation in medicinal chemistry. The presence of the chloro and ethoxy groups can significantly influence the molecule's physicochemical properties, such as lipophilicity and electronic distribution, which are critical determinants of biological activity. This document provides a comprehensive overview of the available technical information for this compound, aimed at supporting research and development activities.

## Chemical and Physical Properties

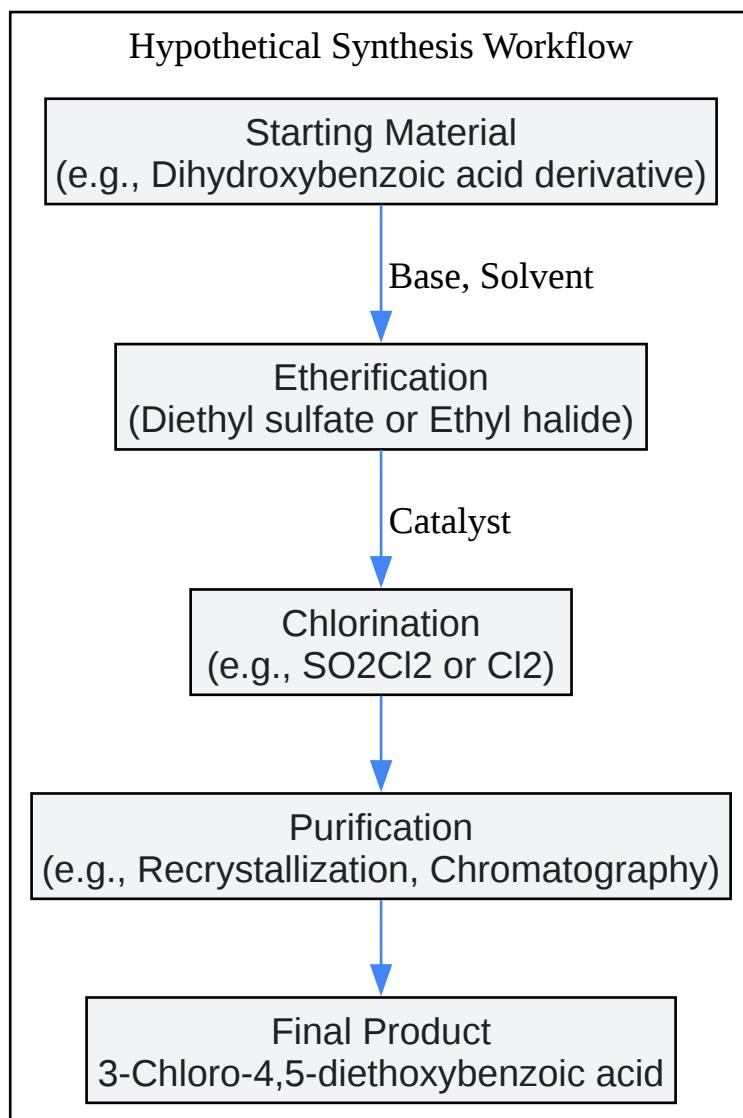
Quantitative data for **3-Chloro-4,5-diethoxybenzoic acid** is not widely available in peer-reviewed literature. The following table summarizes the basic molecular information. For context, publicly available computed data for the closely related analog, 3-Chloro-4,5-dimethoxybenzoic acid, is provided for comparison.

Property	3-Chloro-4,5-diethoxybenzoic acid	3-Chloro-4,5-dimethoxybenzoic acid (for comparison)
CAS Number	766523-19-7	20624-87-7
Molecular Formula	C <sub>11</sub> H <sub>13</sub> ClO <sub>4</sub>	C <sub>9</sub> H <sub>9</sub> ClO <sub>4</sub>
Molecular Weight	244.67 g/mol	216.62 g/mol
Appearance	Data not available	Data not available
Melting Point	Data not available	189-193 °C
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Chloro-4,5-diethoxybenzoic acid** are not readily found in published scientific literature. However, a general synthetic approach can be inferred from standard organic chemistry principles and analogous reactions. A plausible synthetic route would likely involve the etherification of a dihydroxybenzoic acid precursor, followed by chlorination, or vice versa.

Below is a generalized, hypothetical workflow for the synthesis of substituted benzoic acids, which could be adapted for **3-Chloro-4,5-diethoxybenzoic acid**.



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Caption: Hypothetical synthesis workflow for **3-Chloro-4,5-diethoxybenzoic acid**.

Note: This is a generalized pathway and the actual reagents, conditions, and order of steps would require experimental optimization.

## Applications in Research and Drug Development

While specific applications for **3-Chloro-4,5-diethoxybenzoic acid** are not well-documented, its structural motifs are present in various biologically active molecules. Benzoic acid derivatives are a common scaffold in drug discovery, exhibiting a wide range of

pharmacological activities. The chloro and alkoxy substituents can modulate properties such as receptor binding, membrane permeability, and metabolic stability.

Potential areas of investigation for this compound and its derivatives could include:

- **Antimicrobial Agents:** Halogenated aromatic compounds are known for their antibacterial and antifungal properties.
- **Enzyme Inhibitors:** The carboxylic acid group can act as a key binding moiety for the active sites of various enzymes.
- **Scaffolds for Combinatorial Chemistry:** Its functional groups allow for further chemical modifications to generate libraries of related compounds for high-throughput screening.

The logical relationship for its potential role as a synthetic intermediate is illustrated below.



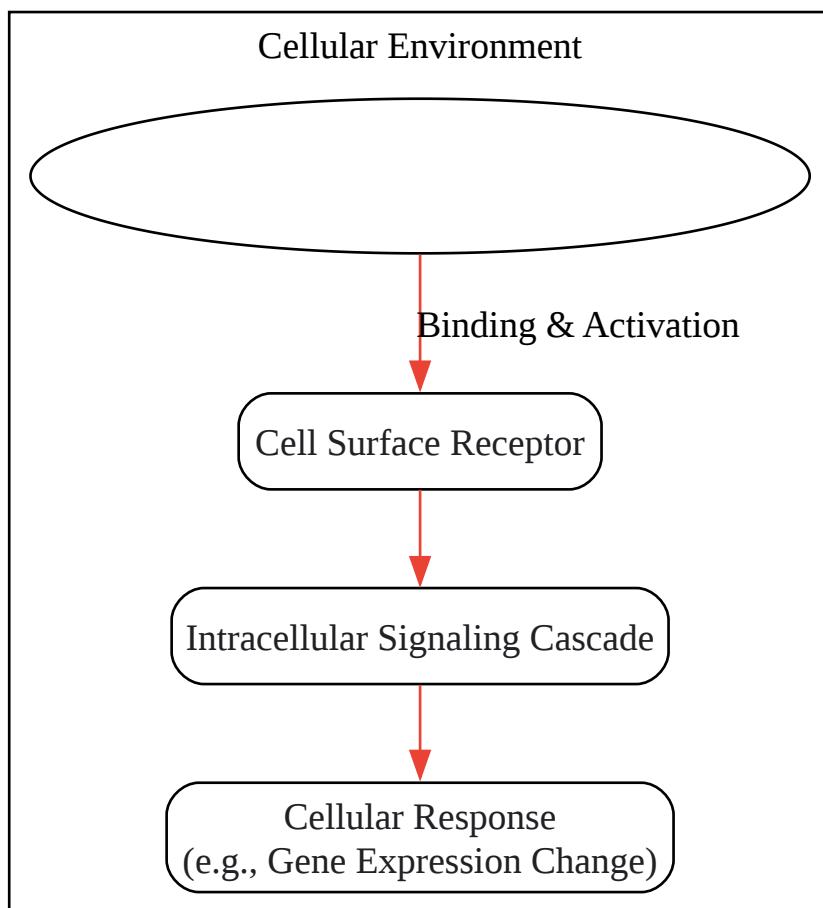
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Caption: Role as a synthetic intermediate in drug discovery.

## Signaling Pathways and Biological Activity

There is currently no specific information available in the public domain regarding the biological activity of **3-Chloro-4,5-diethoxybenzoic acid** or its involvement in any signaling pathways. Research would be required to determine its bioactivity profile.

Given the lack of specific data, a generalized diagram illustrating a common mechanism of action for a hypothetical small molecule drug targeting a cellular signaling pathway is provided for conceptual understanding.



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Caption: Hypothetical interaction with a cell signaling pathway.

## Conclusion

**3-Chloro-4,5-diethoxybenzoic acid** is a chemical entity with potential for application in synthetic and medicinal chemistry. However, a notable scarcity of empirical data, including physicochemical properties, detailed synthetic protocols, and biological activity, currently limits its immediate application. The information provided herein is based on fundamental chemical principles and data from analogous compounds. Further experimental investigation is necessary to fully characterize this compound and explore its potential in drug discovery and other scientific disciplines. Researchers are encouraged to use this guide as a foundational resource for designing future studies.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)